

Application Notes and Protocols for Establishing TYRA-200 Resistant Cell Lines

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Compound of Interest

Compound Name: TYRA-200

Cat. No.: B15544667

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Introduction

TYRA-200 is an oral, next-generation, covalent inhibitor of Fibroblast Growth Factor Receptors (FGFR) 1, 2, and 3. It has been specifically designed to be potent against cancers with FGFR genetic alterations, including fusions, amplifications, and mutations.^[1] A key feature of **TYRA-200** is its activity against acquired resistance mutations that can emerge during treatment with first-generation FGFR inhibitors.^{[1][2]} These resistance mechanisms often involve mutations in the FGFR kinase domain, such as "gatekeeper" and "molecular brake" mutations, which **TYRA-200** is designed to overcome.

The development of in vitro drug-resistant cell line models is a critical tool for understanding the mechanisms of resistance to targeted therapies like **TYRA-200**. These models are essential for identifying novel biomarkers, evaluating next-generation inhibitors, and exploring combination strategies to overcome resistance. This document provides a detailed protocol for establishing and characterizing **TYRA-200** resistant cancer cell lines using a systematic dose-escalation method.

Data Presentation

Table 1: Preclinical Activity of TYRA-200 in Various Cell Lines

Cell Line	Cancer Type	FGFR Alteration	TYRA-200 IC50 (nM)	Notes
Ba/F3	Pro-B	FGFR2 (wild-type)	3.0	Demonstrates baseline potency.
Ba/F3	Pro-B	FGFR2 V565F (gatekeeper)	27	Retains activity against a common resistance mutation.
Ba/F3	Pro-B	FGFR2 N550K (molecular brake)	11	Effective against another key resistance mutation.
SNU-16	Gastric Carcinoma	FGFR2 Amplification	9.7	Activity in a cell line with endogenous FGFR2 amplification.
AN3CA	Endometrial Cancer	FGFR2 N550K	11	Potency in a cancer cell line with an activating resistance mutation.

Table 2: TYRA-200 Cellular Selectivity Profile

Target	Ba/F3 Cellular IC50 (nM)
FGFR1	17.2
FGFR2	8.4
FGFR3	1.2
FGFR4	151.6

Data generated by Reaction Biology Inc. and
presented by Tyra Biosciences.

Experimental Protocols

Protocol 1: Establishment of TYRA-200 Resistant Cell Lines

This protocol outlines the generation of **TYRA-200** resistant cell lines using a continuous, dose-escalation approach.

Materials:

- Parental cancer cell line with known sensitivity to **TYRA-200** (e.g., a cell line with an FGFR2 fusion or amplification)
- **TYRA-200** (MedChemExpress)
- Complete cell culture medium and supplements
- Standard cell culture flasks, plates, and consumables
- Dimethyl sulfoxide (DMSO) for stock solution preparation
- Cell viability assay kit (e.g., CellTiter-Glo® 2.0, Promega)

Procedure:

- Initial IC50 Determination:

- Culture the parental cell line to 80-90% confluency.
- Perform a dose-response experiment by treating the cells with a range of **TYRA-200** concentrations for 72-120 hours.
- Determine the initial IC50 value using a cell viability assay.
- Initiation of Resistance Induction:
 - Culture the parental cells in complete medium containing **TYRA-200** at a starting concentration equal to the IC10 or IC20 of the parental line.
 - Maintain a parallel culture with an equivalent concentration of DMSO as a vehicle control.
- Dose Escalation:
 - Continuously culture the cells in the **TYRA-200**-containing medium.
 - Change the medium every 3-4 days.
 - Once the cells have adapted and are proliferating at a rate similar to the DMSO control, increase the **TYRA-200** concentration by approximately 25-50%.
 - This process can take several months (typically 6-12 months) to achieve a significant level of resistance.
 - It is recommended to cryopreserve cells at each successful dose escalation step.
- Confirmation of Resistance:
 - Once the cells can proliferate in a significantly higher concentration of **TYRA-200** (e.g., 10-fold or greater than the initial IC50), perform a new dose-response experiment on both the parental and the newly generated resistant cell line.
 - A significant increase in the IC50 value confirms the establishment of a **TYRA-200** resistant cell line.

Protocol 2: Characterization of Resistant Cell Lines

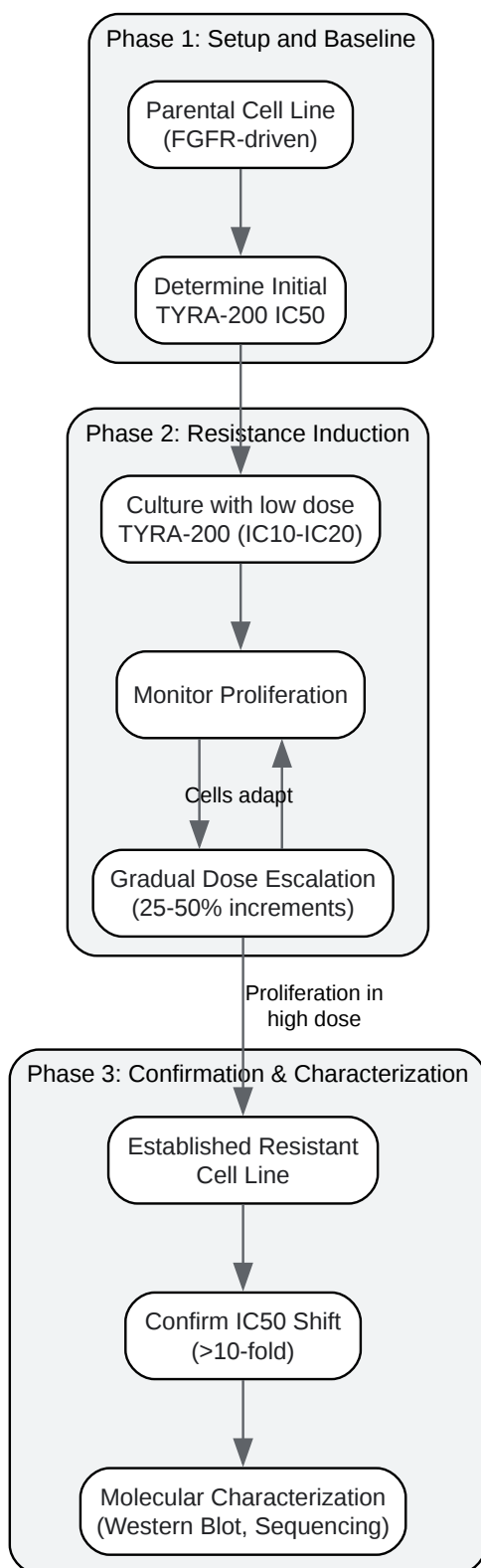
1. Western Blotting for Signaling Pathway Analysis:

- Objective: To assess the activation status of the FGFR signaling pathway and potential bypass tracks.
- Procedure:
 - Culture parental and resistant cells to 80-90% confluency.
 - Lyse the cells and determine protein concentration.
 - Separate protein lysates via SDS-PAGE and transfer to a PVDF membrane.
 - Probe the membrane with primary antibodies against key signaling proteins (e.g., phospho-FGFR, total FGFR, phospho-ERK, total ERK, phospho-AKT, total AKT).
 - Incubate with HRP-conjugated secondary antibodies and visualize using a chemiluminescent substrate.

2. Genomic DNA Sequencing:

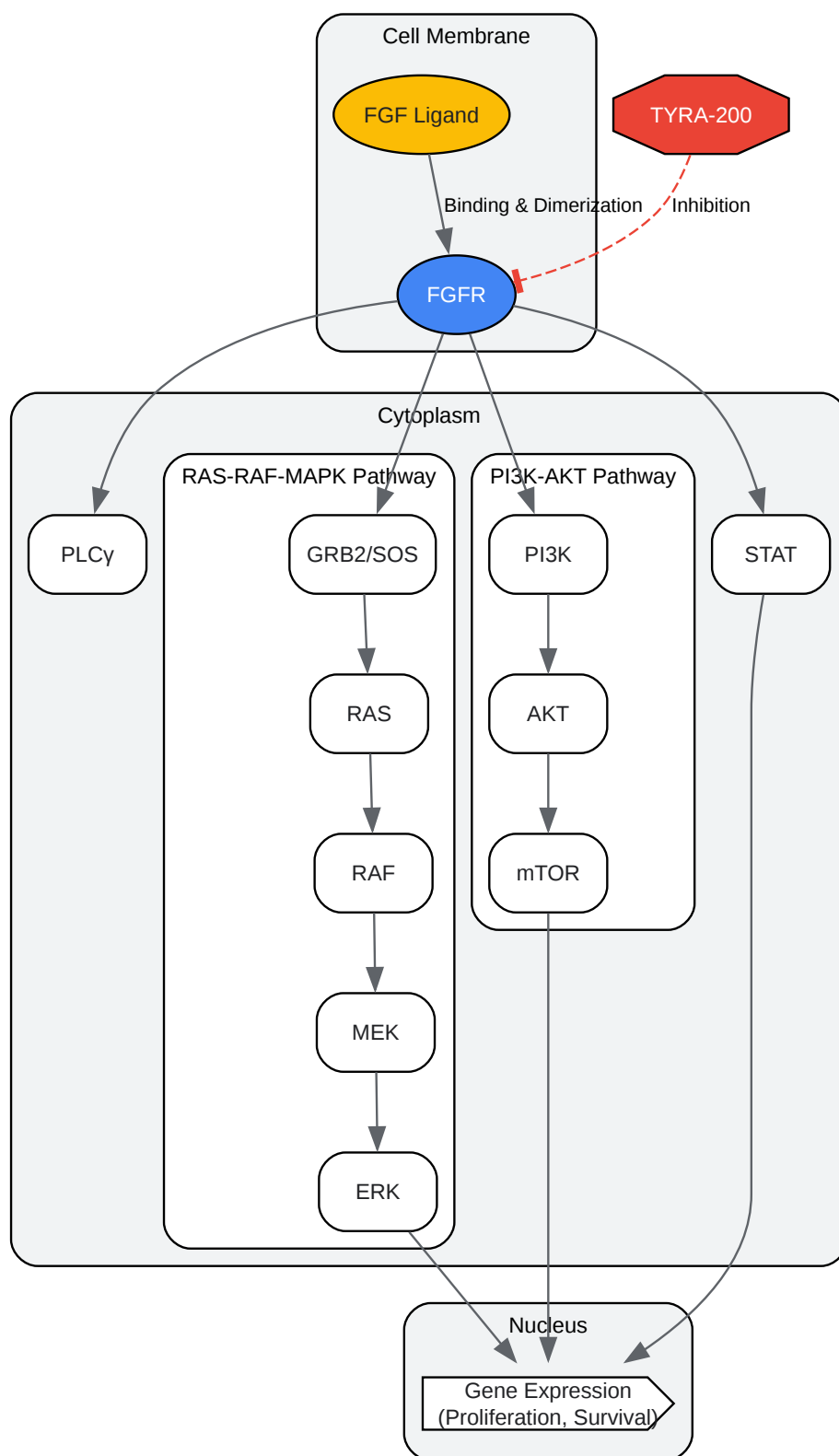
- Objective: To identify potential on-target resistance mutations in the FGFR gene.
- Procedure:
 - Isolate genomic DNA from both parental and resistant cell lines.
 - Amplify the kinase domain of the relevant FGFR gene using PCR.
 - Perform Sanger sequencing or next-generation sequencing (NGS) on the PCR products.
 - Analyze the sequencing data to identify any acquired mutations in the resistant cell lines compared to the parental cells.

Mandatory Visualizations



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Caption: Workflow for establishing **TYRA-200** resistant cell lines.



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Caption: Simplified FGFR signaling pathway and the inhibitory action of **TYRA-200**.

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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. Cell Culture Academy [procellsystem.com]
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